

Evaluating Dolomite as a Construction Aggregate: A Comparative Guide

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Compound of Interest

Compound Name: Dolomite

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This guide provides a comprehensive evaluation of **dolomite** as a construction aggregate, comparing its performance with other common alternatives such as granite, limestone, and basalt. The information presented is supported by experimental data from various studies to offer an objective analysis for material science and engineering research.

Comparative Performance Data of Construction Aggregates

The selection of an appropriate aggregate is crucial for the performance and durability of construction materials like concrete and asphalt. The following tables summarize the key physical and mechanical properties of **dolomite** compared to granite, limestone, and basalt.

Table 1: Physical Properties of Common Construction Aggregates

Property	Dolomite	Granite	Limestone	Basalt
Specific Gravity (SSD)	2.75 - 2.86[1][2]	2.63 - 2.75	2.61 - 2.73[3][4]	2.70 - 2.96
Water Absorption (%)	0.54 - 1.51[2]	0.15 - 0.50	0.20 - 4.00[3]	0.10 - 2.20
Bulk Density (kg/m ³)	1450 - 1650	1500 - 1700	1400 - 1600[3]	1600 - 1800

Table 2: Mechanical Properties of Common Construction Aggregates

Property	Dolomite	Granite	Limestone	Basalt
Los Angeles Abrasion Value (%)	18 - 35	10 - 25	20 - 40	10 - 20
Aggregate Crushing Value (%)	15 - 30	10 - 20	20 - 35	10 - 22
Soundness (Magnesium Sulfate, % loss)	< 18	< 12	< 18	< 12
Compressive Strength (MPa)	80 - 150	100 - 250	60 - 170	150 - 300

Experimental Protocols

The data presented in the tables above are derived from standardized testing procedures. The following are detailed methodologies for the key experiments cited.

Specific Gravity and Absorption of Coarse Aggregate (ASTM C127)

This test method determines the specific gravity and absorption of coarse aggregate. The specific gravity can be expressed as bulk specific gravity, bulk specific gravity (saturated-surface-dry, SSD), or apparent specific gravity.

Procedure:

- A representative sample of the coarse aggregate is thoroughly washed to remove dust and other coatings.
- The sample is then oven-dried to a constant mass at $110 \pm 5^{\circ}\text{C}$.
- After drying, the sample is immersed in water for a period of 24 ± 4 hours.
- The sample is removed from the water and dried to a saturated-surface-dry (SSD) condition by rolling it in a large absorbent cloth until all visible films of water are removed.
- The mass of the SSD sample in air is determined.
- The SSD sample is then immediately placed in a sample container and its mass is determined while submerged in water.
- Finally, the sample is oven-dried to a constant mass.
- The specific gravity and absorption are calculated using the recorded masses.^{[5][6][7][8]}

Resistance to Degradation of Small-Size Coarse Aggregate by Abrasion and Impact in the Los Angeles Machine (ASTM C131)

This test, commonly known as the LA Abrasion test, measures the degradation of coarse aggregates resulting from a combination of actions including abrasion, impact, and grinding.

Procedure:

- A test sample of a specified mass and grading is placed in the Los Angeles abrasion testing machine.

- An abrasive charge of a specified number and mass of steel spheres is also placed in the machine.
- The machine is rotated for a specified number of revolutions (typically 500).
- The material is then discharged from the machine and sieved to remove the finer particles.
- The percentage of mass lost during the test is calculated and reported as the Los Angeles abrasion value.[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)

Soundness of Aggregates by Use of Sodium Sulfate or Magnesium Sulfate (ASTM C88)

This test method evaluates the resistance of aggregates to weathering action by repeatedly immersing them in a saturated solution of sodium sulfate or magnesium sulfate.

Procedure:

- A sample of graded aggregate is prepared and oven-dried.
- The sample is immersed in a saturated solution of sodium sulfate or magnesium sulfate for a prescribed period (16 to 18 hours).
- The sample is then removed from the solution and oven-dried to a constant mass.
- This cycle of immersion and drying is repeated for a specified number of times (typically five cycles).
- After the final cycle, the sample is washed to remove the sulfate solution and then dried.
- The sample is sieved over the same sieve on which it was originally retained, and the percentage of mass loss is calculated.[\[14\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)[\[18\]](#)

Bulk Density ("Unit Weight") and Voids in Aggregate (ASTM C29 / C29M)

This test method determines the bulk density (or unit weight) of an aggregate in a compacted or loose condition and is used to calculate the voids between particles.

Procedure:

- A cylindrical metal measure of a known calibrated volume is used.
- The measure is filled with the aggregate in a specified manner (either by rodding for a compacted density or by shoveling for a loose density).
- The excess aggregate is struck off to the level of the top of the measure.
- The net mass of the aggregate in the measure is determined by subtracting the mass of the empty measure.
- The bulk density is calculated by dividing the net mass of the aggregate by the volume of the measure.[\[19\]](#)[\[20\]](#)[\[21\]](#)[\[22\]](#)

Aggregate Crushing Value (IS 2386: Part IV)

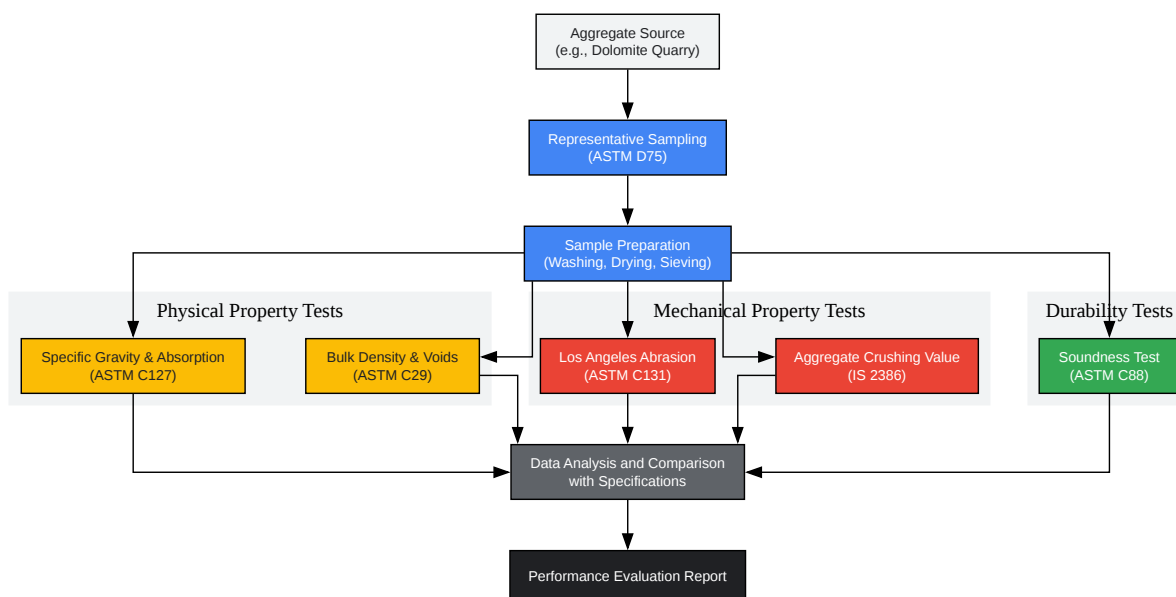
This test provides a relative measure of the resistance of an aggregate to crushing under a gradually applied compressive load.

Procedure:

- A test sample of aggregate passing a 12.5 mm sieve and retained on a 10 mm sieve is placed in a steel cylinder.
- The material is subjected to a compressive load of 40 tonnes applied through a plunger.
- The crushed material is then sieved through a 2.36 mm sieve.
- The mass of the material passing the 2.36 mm sieve is expressed as a percentage of the total mass of the sample. This percentage is the aggregate crushing value.[\[23\]](#)[\[24\]](#)[\[25\]](#)[\[26\]](#)[\[27\]](#)

Visualization of Aggregate Evaluation Workflow

The following diagram illustrates a logical workflow for the comprehensive evaluation of a construction aggregate.



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Caption: Workflow for evaluating construction aggregate performance.

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